

# Unveiling the Molecular Identity of Bromhexine Related Compound 2 HCl

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## Compound of Interest

Compound Name: *Bromhexine Related Compound 2*  
*HCl*

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This technical guide provides a comprehensive overview of the molecular formula and structural characteristics of Bromhexine Related Compound 2 Hydrochloride, a significant entity in the landscape of pharmaceutical research and development. This document is intended for researchers, scientists, and professionals in drug development, offering precise data and methodologies to support advanced analytical and synthetic applications.

## Molecular Formula and Structure

Bromhexine Related Compound 2, in its hydrochloride salt form, is a critical reference standard in the quality control and analysis of Bromhexine, a widely used mucolytic agent. The precise molecular composition is fundamental for all quantitative and qualitative analytical procedures.

The molecular formula of the free base, Bromhexine Related Compound 2, is  $C_{14}H_{20}BrClN_2$ . Upon conversion to its hydrochloride salt, the molecular formula becomes  $C_{14}H_{21}BrCl_2N_2$ <sup>[1][2]</sup>. This is a result of the addition of one molecule of hydrogen chloride (HCl) to the free base.

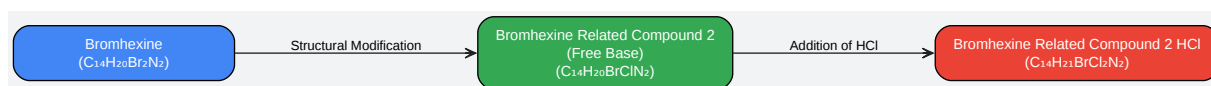
Compound Name	Chemical Formula (Free Base)	Chemical Formula (HCl Salt)	Molecular Weight (Free Base)	Molecular Weight (HCl Salt)
Bromhexine Related Compound 2	$C_{14}H_{20}BrClN_2$	$C_{14}H_{20}BrClN_2 \cdot HCl$	331.69 g/mol	368.14 g/mol [3]

The IUPAC name for **Bromhexine Related Compound 2 HCl** is 2-bromo-4-chloro-6-((cyclohexyl(methyl)amino)methyl)aniline, hydrochloride (1:1)[3]. This nomenclature precisely describes the intricate arrangement of its constituent atoms.

## Structural Relationship and Synthesis Pathway

Understanding the structural relationship between Bromhexine and its related compounds is paramount for impurity profiling and degradation studies. Bromhexine Related Compound 2 is a derivative of Bromhexine, distinguished by the substitution pattern on the aromatic ring.

The following diagram illustrates the logical relationship between Bromhexine, its free base related compound 2, and the corresponding hydrochloride salt.



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*Structural relationship of Bromhexine and Related Compound 2.*

## Experimental Protocols

The determination of the molecular formula and structure of **Bromhexine Related Compound 2 HCl** involves a combination of advanced analytical techniques.

**Mass Spectrometry (MS):** High-resolution mass spectrometry is employed to determine the accurate mass of the molecule. The experimental protocol involves:

- **Sample Preparation:** A dilute solution of **Bromhexine Related Compound 2 HCl** is prepared in a suitable solvent, such as methanol or acetonitrile.
- **Ionization:** Electrospray ionization (ESI) is typically used to generate gas-phase ions of the analyte.
- **Mass Analysis:** The mass-to-charge ratio ( $m/z$ ) of the ions is measured using a high-resolution mass analyzer, such as a time-of-flight (TOF) or Orbitrap instrument.
- **Data Analysis:** The elemental composition is calculated from the accurate mass measurement, confirming the molecular formula.

Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are essential for elucidating the detailed chemical structure.

- **Sample Preparation:** The compound is dissolved in a deuterated solvent (e.g.,  $\text{DMSO-d}_6$ ,  $\text{CDCl}_3$ ).
- **Data Acquisition:** NMR spectra are recorded on a high-field NMR spectrometer.
- **Spectral Interpretation:** The chemical shifts, coupling constants, and integration of the signals in the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are analyzed to confirm the connectivity of atoms and the overall structure of the molecule.

This comprehensive guide serves as a foundational resource for professionals engaged in the research and development of Bromhexine and its related substances. The precise molecular formula and structural understanding are indispensable for ensuring the quality, safety, and efficacy of pharmaceutical products.

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